

Proper Disposal Procedures for AN-2898

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Compound of Interest

Compound Name: AN-2898

Cat. No.: B1667276

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The following guide provides essential safety and logistical information for the proper disposal of **AN-2898**, a chemical compound intended for laboratory use by researchers, scientists, and drug development professionals. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Compound Identification and Properties

AN-2898 is a chemical compound with the molecular formula C15H9BN2O3[1]. It is identified by the CAS number 906673-33-4[1]. For safe handling and disposal, it is crucial to be aware of its specific hazards.

Property	Value	Source
Molecular Formula	<chem>C15H9BN2O3</chem>	PubChem[1]
Molecular Weight	276.06 g/mol	DC Chemicals[2]
CAS Number	906673-33-4	PubChem, DC Chemicals[1][2]
GHS Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	DC Chemicals[2]
GHS Precautionary Statement (Disposal)	P501: Dispose of contents/container to an approved waste disposal plant.	DC Chemicals[2]

Experimental Protocols: Disposal of AN-2898

The disposal of **AN-2898** must be handled as hazardous chemical waste. Do not dispose of this compound down the drain or in regular trash[3][4]. The following step-by-step procedure should be followed:

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including chemical safety goggles, a lab coat, and gloves[3]. If there is a risk of generating dust or aerosols, handle the compound in a certified chemical fume hood[3].

2. Waste Collection:

- Solid Waste: Collect unused **AN-2898** and any materials contaminated with it (e.g., weighing paper, contaminated gloves, absorbent pads) in a dedicated, clearly labeled, and sealed container for hazardous waste[3][5].
- Liquid Waste: If **AN-2898** is in a solution, collect it in a labeled, sealed, and appropriate chemical waste container[3]. Ensure the container is compatible with the solvent used.

3. Waste Labeling:

- Label the hazardous waste container with the full chemical name "**AN-2898**", the quantity of waste, the date of generation, and the name of the principal investigator or laboratory[6]. Do not use abbreviations or chemical formulas[6].

4. Storage of Waste:

- Store the sealed waste container in a designated hazardous waste accumulation area within the laboratory.
- Ensure the storage area is cool and well-ventilated[2].
- Segregate the waste from incompatible materials[5].

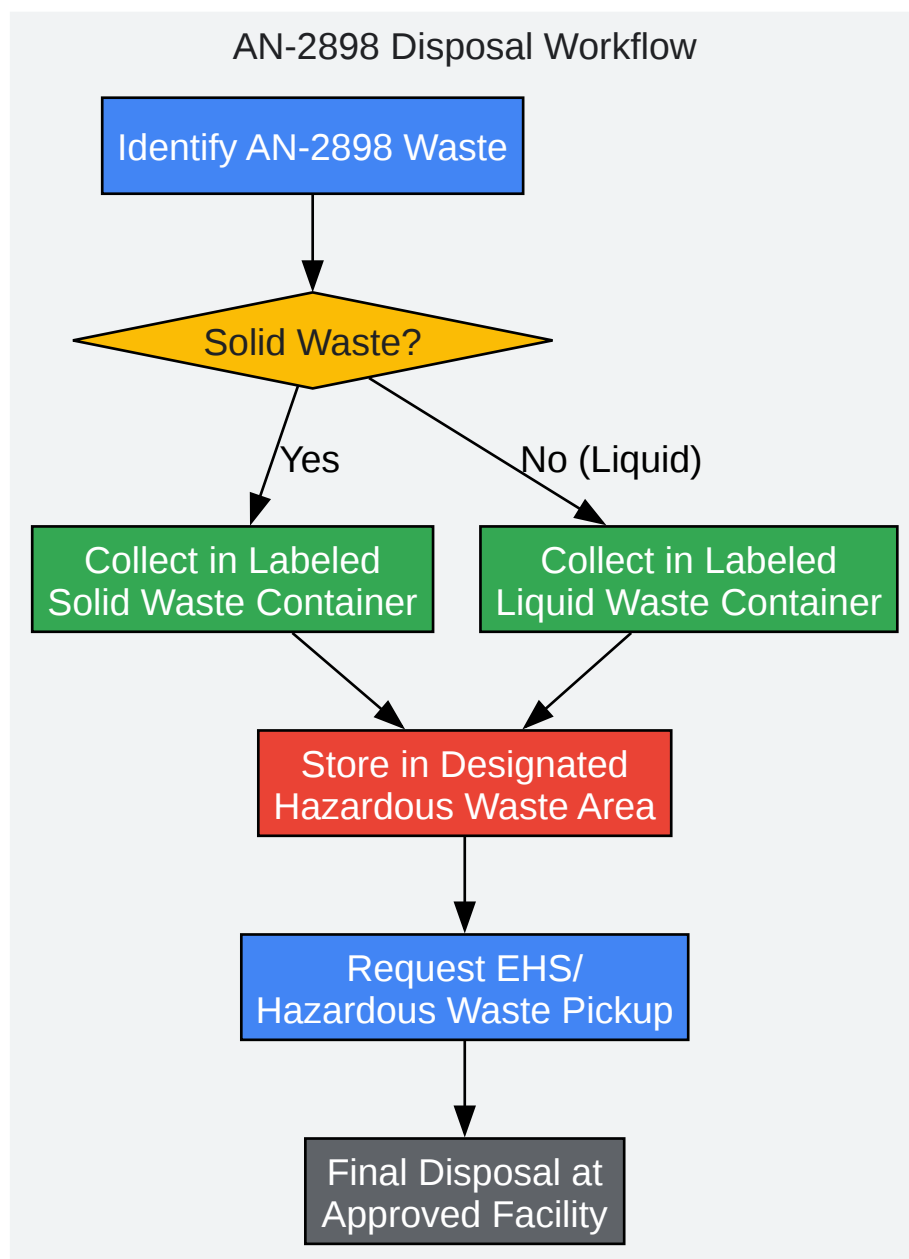
5. Disposal Request:

- Dispose of the waste through your institution's Environmental Health and Safety (EHS) office or equivalent hazardous waste management program[3][6].
- Follow your institution's specific procedures for requesting a hazardous waste pickup[5].

In Case of a Spill:

- Evacuate non-essential personnel from the area[3].
- Wearing appropriate PPE, carefully sweep or scoop up the spilled solid material, avoiding dust generation[3].
- Place the spilled material and any contaminated cleaning supplies into a sealed container for hazardous waste disposal[3].
- Clean the spill area with a suitable solvent and decontaminate it[3].

Disposal Workflow Diagram



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Caption: Workflow for the safe disposal of **AN-2898** waste.

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References

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